

Neurokinin A(4-10) TFA storage conditions and shelf life

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Compound of Interest

Compound Name: Neurokinin A(4-10) TFA

Cat. No.: B8081558

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Technical Support Center: Neurokinin A (4-10) TFA

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the storage, handling, and use of Neurokinin A (4-10) TFA.

Frequently Asked Questions (FAQs)

Q1: How should I store Neurokinin A (4-10) TFA upon arrival?

A: Upon receipt, Neurokinin A (4-10) TFA, supplied as a lyophilized powder, should be stored in a tightly sealed container, protected from moisture, in a dry, cool, and well-ventilated place.^[1] For long-term storage, it is recommended to store the powder at -20°C or -80°C.^{[2][3][4][5][6]}

Q2: What is the shelf life of Neurokinin A (4-10) TFA?

A: The shelf life of Neurokinin A (4-10) TFA depends on the storage conditions. As a lyophilized powder, it can be stored for up to 3 years at -20°C or 2 years at -80°C.^{[2][3][4][5][6]} Once reconstituted in a solvent, the stability decreases.

Q3: How do I reconstitute Neurokinin A (4-10) TFA?

A: Reconstitution of lyophilized peptides should be done with care to ensure solubility and stability. While specific instructions may vary by manufacturer, a general guideline is to use sterile, distilled water or an appropriate buffer. Some sources indicate that Neurokinin A (4-10) TFA has low solubility in water (< 0.1 mg/mL or 0.67 mg/mL with ultrasonic treatment).^{[2][5][6]} For preparing stock solutions, solvents like DMSO can also be used.^[8] It is crucial to allow the vial to equilibrate to room temperature before opening to avoid condensation. Gently swirl or vortex to dissolve the peptide.

Q4: What are the recommended storage conditions for reconstituted Neurokinin A (4-10) TFA?

A: Once reconstituted, it is recommended to store the solution in aliquots at -80°C to minimize freeze-thaw cycles. Under these conditions, the peptide in solvent is generally stable for up to 1 year, or for shorter periods (1-6 months) at -20°C or -80°C according to other sources.^{[2][5][6]}

Q5: The peptide won't dissolve. What should I do?

A: If you encounter solubility issues, especially in aqueous solutions, consider the following:

- **Sonication:** Brief periods of sonication can aid in dissolving the peptide.^[7]
- **Solvent Choice:** If your experimental protocol allows, consider using a small amount of an organic solvent like DMSO to first dissolve the peptide, followed by dilution with your aqueous buffer.
- **pH Adjustment:** The solubility of peptides can be pH-dependent. Adjusting the pH of the buffer may improve solubility.

Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
Loss of Peptide Activity	Improper storage (e.g., room temperature, exposure to moisture).	Always store the lyophilized peptide and reconstituted solutions at the recommended temperatures. Avoid repeated freeze-thaw cycles by preparing aliquots.
Repeated freeze-thaw cycles.	Aliquot the reconstituted peptide into single-use volumes before freezing.	
Contamination of stock solution.	Use sterile reagents and techniques for reconstitution. Filter-sterilize the reconstituted solution if necessary.	
Inconsistent Experimental Results	Inaccurate peptide concentration.	Ensure the peptide is fully dissolved before making dilutions. Recalibrate spectrophotometer if used for concentration determination.
Peptide degradation.	Check the expiration date and storage history of the peptide. If in doubt, use a fresh vial.	
Precipitation of Peptide in Solution	Poor solubility in the chosen solvent/buffer.	Re-evaluate the reconstitution solvent. Consider using a different buffer system or adding a solubilizing agent if compatible with your assay.
Exceeded solubility limit.	Prepare a more dilute stock solution.	

Storage Conditions and Shelf Life Summary

Form	Storage Temperature	Shelf Life	Additional Notes
Lyophilized Powder	-20°C	1 to 3 years[2][3][4][5][6]	Store in a tightly sealed container, away from moisture. [1]
-80°C	2 years[3][4][5][6]		
In Solvent	-20°C	1 month[5][6][7]	Avoid repeated freeze-thaw cycles.
-80°C	6 months to 1 year[2][5][6][7]		

Experimental Protocols

General Protocol for Reconstitution of Neurokinin A (4-10) TFA

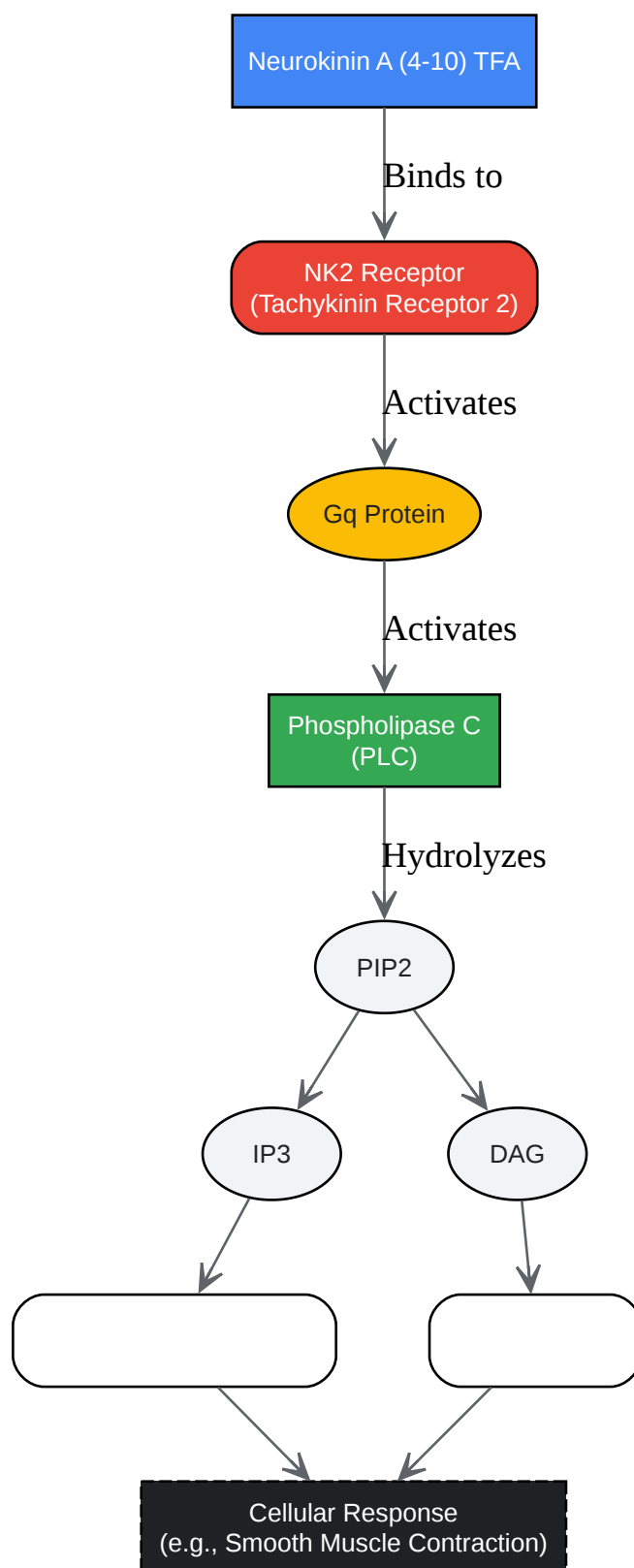
- **Equilibration:** Allow the vial of lyophilized Neurokinin A (4-10) TFA to warm to room temperature before opening. This prevents moisture from condensing inside the vial, which can degrade the peptide.
- **Solvent Addition:** Add the calculated volume of the appropriate sterile solvent (e.g., sterile distilled water, DMSO, or a buffer compatible with your experiment).
- **Dissolution:** Gently swirl or vortex the vial to dissolve the peptide completely. If necessary, use a brief sonication step to aid dissolution.
- **Aliquoting and Storage:** For long-term storage, it is highly recommended to aliquot the reconstituted peptide into single-use volumes and store them at -80°C. This minimizes waste and prevents degradation from repeated freeze-thaw cycles.

Visualizations



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Caption: Experimental workflow for using Neurokinin A (4-10) TFA.



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Caption: Neurokinin A (4-10) signaling via the NK2 receptor.

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